

Essential Safety and Operational Guide for Handling 3-Benzyloxyaniline

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Compound of Interest

Compound Name: 3-Benzyloxyaniline

Cat. No.: B072059

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For researchers, scientists, and drug development professionals, meticulous adherence to safety protocols is paramount when handling chemical compounds. This guide provides immediate, essential safety and logistical information for the handling of **3-Benzyloxyaniline**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Benzyloxyaniline** is presented below. Understanding these characteristics is fundamental to its safe handling and storage.

Property	Value
CAS Number	1484-26-0[1][2][3][4][5][6]
Molecular Formula	C ₁₃ H ₁₃ NO[1][2][3]
Molecular Weight	199.25 g/mol [1][2][3][6]
Appearance	Light brown to white solid/powder[2][4]
Melting Point	63-67 °C[3][6]
Boiling Point	170 °C at 3 Torr[3]
Storage Temperature	Room temperature, keep in a dark, dry, and well-ventilated place[3][7][8]

Hazard Identification and GHS Classification

3-Benzyloxyaniline is classified with the following hazards. Due to limited specific toxicological data, information from structurally related compounds like aniline may be used to inform a thorough hazard assessment.^[9]

Hazard Class	Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	3	Danger	H301: Toxic if swallowed[9]
Acute Toxicity, Dermal	3	Danger	H311: Toxic in contact with skin[9]
Acute Toxicity, Inhalation	3	Danger	H331: Toxic if inhaled[9]
Skin Corrosion/Irritation	2	Warning	H315: Causes skin irritation[1][9]
Serious Eye Damage/Eye Irritation	1 & 2	Danger/Warning	H318/H319: Causes serious eye damage/irritation[1][9]
Skin Sensitization	1	Warning	H317: May cause an allergic skin reaction[9]
Germ Cell Mutagenicity	2	Warning	H341: Suspected of causing genetic defects[9]
Carcinogenicity	2	Warning	H351: Suspected of causing cancer[9]
Specific Target Organ Toxicity (Single Exposure)	3	Warning	H335: May cause respiratory irritation[1][10]
Specific Target Organ Toxicity (Repeated Exposure)	1 (Blood)	Danger	H372: Causes damage to organs (Blood) through prolonged or repeated exposure[9]
Hazardous to the Aquatic Environment, Acute	1	Warning	H400: Very toxic to aquatic life[9]

Hazardous to the Aquatic Environment, Long-term	1	Warning	H410: Very toxic to aquatic life with long lasting effects[9]
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Standard Operating Procedure (SOP) for Handling 3-Benzyloxyaniline

Engineering Controls

- Fume Hood: All work with **3-Benzyloxyaniline** must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[9]
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.[9]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-Benzyloxyaniline**:[\[11\]](#)

- Eye and Face Protection: Chemical safety goggles or a face shield are required.[9]
- Skin Protection:
 - A fully buttoned lab coat must be worn.[9]
 - Chemically resistant gloves (e.g., nitrile, neoprene) are essential. Gloves should be inspected for integrity before each use and changed frequently.[9]
 - Wear long pants and closed-toe shoes to avoid exposed skin.[9]
- Respiratory Protection: If there is a risk of aerosol generation or if work is conducted outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is required.[9] A dust mask (type N95) is also recommended.[6][12][13]

Handling and Storage

- General Handling:

- Avoid inhalation of dust, fumes, and vapors.[9]
- Avoid contact with skin and eyes.[9]
- Do not eat, drink, or smoke in the laboratory.[9]
- Wash hands thoroughly after handling the compound.[7][9]
- Keep containers tightly closed when not in use.[7][9]
- Storage:
 - Store in a cool, dry, and well-ventilated area.[7][9]
 - Keep away from incompatible materials such as strong oxidizing agents.[9]
 - Store in a tightly sealed and properly labeled container.[9]

First Aid Measures

Immediate medical attention is crucial in case of exposure.

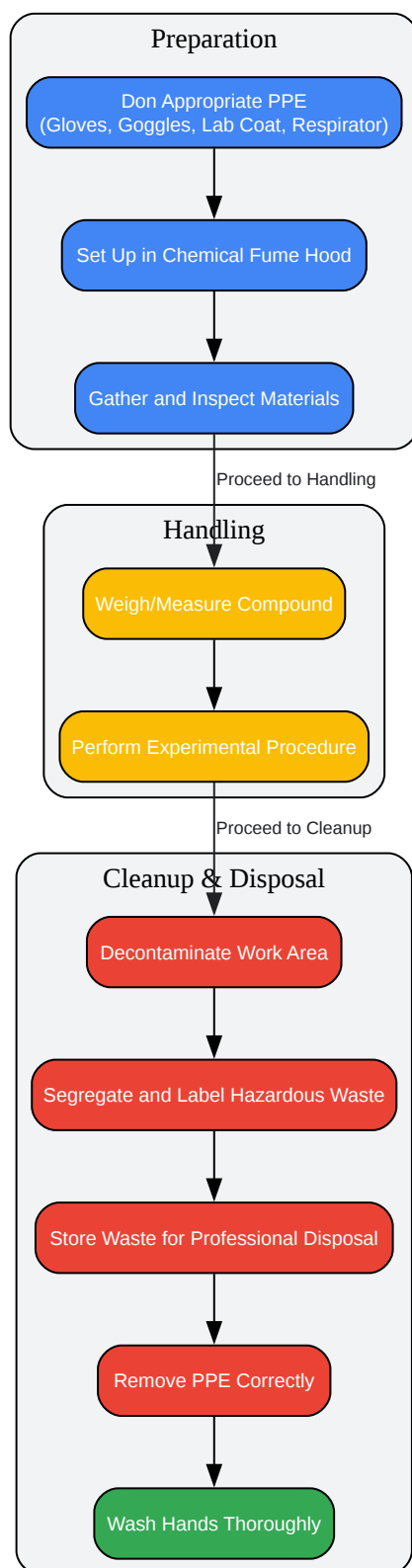
- Inhalation: Move the victim to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[9][10][14]
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[10][14] Seek medical attention.
- Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[7] Seek immediate medical attention.[8]
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water.[8] Seek immediate medical attention.[14]

Disposal Plan

Disposal of **3-Benzylloxylaniline** must be handled as hazardous waste.

- Segregation: Keep waste **3-Benzyloxyaniline** separate from other chemical waste to prevent hazardous reactions.[\[11\]](#)
- Labeling: Clearly label the waste container with "**3-Benzyloxyaniline**" and appropriate hazard symbols (e.g., "Toxic," "Hazardous").[\[11\]](#)
- Storage of Waste: Store the sealed waste container in a designated, cool, and well-ventilated hazardous waste accumulation area.[\[11\]](#)
- Professional Disposal: The primary and recommended method for disposal is through a licensed hazardous waste disposal company.[\[11\]](#) Maintain all necessary documentation as required by local and national regulations.[\[11\]](#)

Workflow for Safe Handling of 3-Benzyloxyaniline



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Caption: Workflow for the safe handling of **3-Benzoyloxyaniline**.

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